

Proper Disposal of Dipropyl Carbonate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Dipropyl carbonate

Cat. No.: B009098

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The safe and compliant disposal of chemical waste is a critical component of laboratory safety and environmental stewardship. This guide provides detailed, step-by-step procedures for the proper disposal of **dipropyl carbonate**, ensuring the safety of laboratory personnel and adherence to regulatory standards. **Dipropyl carbonate** is a flammable liquid that requires careful handling throughout its lifecycle, from use to final disposal.

Immediate Safety and Handling Protocols

Before handling **dipropyl carbonate**, it is essential to be familiar with its hazards and the necessary safety precautions. The compound is a flammable liquid and vapor.^{[1][2][3]} It may cause skin irritation, serious eye irritation, and respiratory irritation.^{[1][3][4]} Ingestion, skin contact, or inhalation can be harmful.^{[3][4]}

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear chemical safety goggles or a face shield.^{[1][4][5]}
- **Skin Protection:** Use chemical-resistant gloves (inspect before use) and wear protective clothing.^{[1][4]} After handling, wash hands thoroughly.^{[1][5]}
- **Respiratory Protection:** Work in a well-ventilated area.^{[1][5]} If ventilation is inadequate, use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).^[1]

Safe Handling Practices:

- Keep the chemical away from heat, sparks, open flames, and hot surfaces.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Use non-sparking tools and take precautionary measures against static discharge.[\[5\]](#)[\[6\]](#)
- Ensure all equipment, including containers and receiving equipment, is properly grounded.[\[5\]](#)
- Store containers tightly closed in a cool, dry, and well-ventilated place.[\[1\]](#)[\[4\]](#)

Chemical and Safety Data Summary

For quick reference, the following table summarizes key quantitative data for **dipropyl carbonate**.

Property	Value	Citation(s)
CAS Number	623-96-1	[2] [5]
Molecular Formula	C7H14O3	[3] [5]
Molecular Weight	146.18 g/mol	[2] [3] [5]
Appearance	Flammable liquid and vapor	[1] [3]
Boiling Point	167-168 °C	[2]
Density	0.944 g/mL at 25 °C	[2]
Flash Point	55 °C (131 °F) - closed cup	[2] [4]
UN Number	3272	[1] [4]
Hazard Class	3	[4]
Packing Group	III	[4]
Hazard Statements	H226, H315, H319, H335, H302+H312+H332	[1] [2] [3]

Standard Operating Procedure for Dipropyl Carbonate Disposal

This protocol outlines the necessary steps for the safe disposal of **dipropyl carbonate** waste in a laboratory setting. Adherence to these steps is crucial for regulatory compliance and environmental protection.

Step 1: Waste Identification and Segregation

- **Characterize the Waste:** Determine if the **dipropyl carbonate** waste is contaminated with other substances.
- **Segregate:** Do not mix **dipropyl carbonate** waste with other waste streams, especially incompatible materials like strong oxidizing agents.^[5] Keep it in its original or a properly labeled container.^{[1][6]} Federal and state regulations govern hazardous waste from its creation to its disposal, a system often called "cradle-to-grave".^{[7][8]}

Step 2: Containerization and Labeling

- **Select Appropriate Container:** Use a container that is in good condition, not leaking, and compatible with **dipropyl carbonate**.
- **Label Clearly:** The container must be clearly labeled as "Hazardous Waste" and should identify the contents (i.e., "**Dipropyl Carbonate**"). The label should also include the date accumulation started and any associated hazards (e.g., "Flammable").

Step 3: Storage

- **Designated Storage Area:** Store the sealed waste container in a designated, well-ventilated hazardous waste accumulation area.
- **Prevent Spills:** Ensure containers are kept upright to prevent leakage.^[1]
- **Follow Regulations:** Adhere to storage time limits for hazardous waste as defined by regulations from the EPA and local authorities.^[9]

Step 4: Arrange for Professional Disposal

- Licensed Disposal Company: The disposal of **dipropyl carbonate** must be handled by a licensed hazardous waste disposal company.[\[1\]](#)
- Documentation: Ensure all required documentation, such as waste manifests, is completed accurately for the disposal vendor.
- Final Disposal: The waste must be transported to and disposed of at an approved and permitted waste disposal plant or facility.[\[5\]](#)[\[6\]](#)[\[10\]](#)

Emergency Protocol: Spill Management

In the event of a **dipropyl carbonate** spill, immediate and appropriate action is required to mitigate risks.

Step 1: Evacuate and Secure the Area

- Remove all sources of ignition from the spill area.[\[1\]](#)[\[5\]](#)
- Evacuate non-essential personnel to a safe location.[\[1\]](#)[\[5\]](#)
- Ensure the area is adequately ventilated.[\[1\]](#)[\[5\]](#)

Step 2: Contain the Spill

- Prevent the spill from spreading or entering drains.[\[1\]](#)[\[5\]](#)
- Use a non-combustible absorbent material to contain the spill.[\[1\]](#)

Step 3: Clean-Up and Decontamination

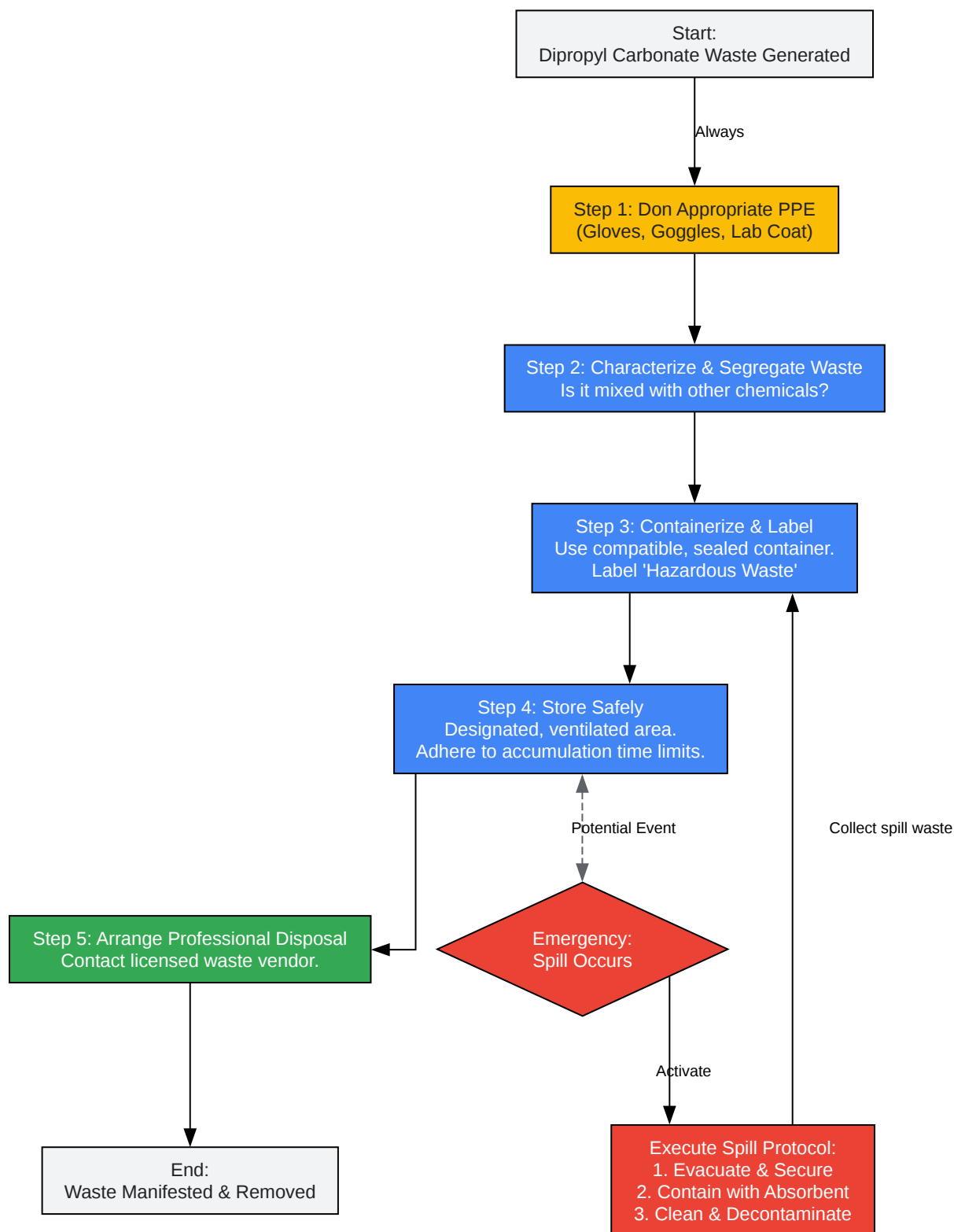
- Small Spills: Cover the spill with an inert absorbent material such as dry lime, soda ash, sand, or vermiculite.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Collection: Carefully scoop or pick up the absorbed material and place it into a properly labeled, closed container for disposal.[\[4\]](#)[\[5\]](#)
- Decontaminate: Wash the spill site after the material has been completely picked up.[\[4\]](#)

Step 4: First Aid

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes and consult a physician.[\[1\]](#)[\[4\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[\[4\]](#)[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and consult a physician.[\[1\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **dipropyl carbonate**.



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Caption: Workflow for the safe disposal of **dipropyl carbonate**.

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. Dipropyl carbonate 99 623-96-1 [sigmaaldrich.com]
- 3. Dipropyl Carbonate | C₇H₁₄O₃ | CID 69344 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Dipropyl carbonate(623-96-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. youtube.com [youtube.com]
- 8. Hazardous Waste Compliance and Assistance | Missouri Department of Natural Resources [dnr.mo.gov]
- 9. epa.gov [epa.gov]
- 10. Summary of Hazardous Waste Regulations | Florida Department of Environmental Protection [floridadep.gov]
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